

Application Notes: The Use of dCBP-1 in Enhancer Biology Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: dCBP-1

Cat. No.: B8180490

[Get Quote](#)

Introduction

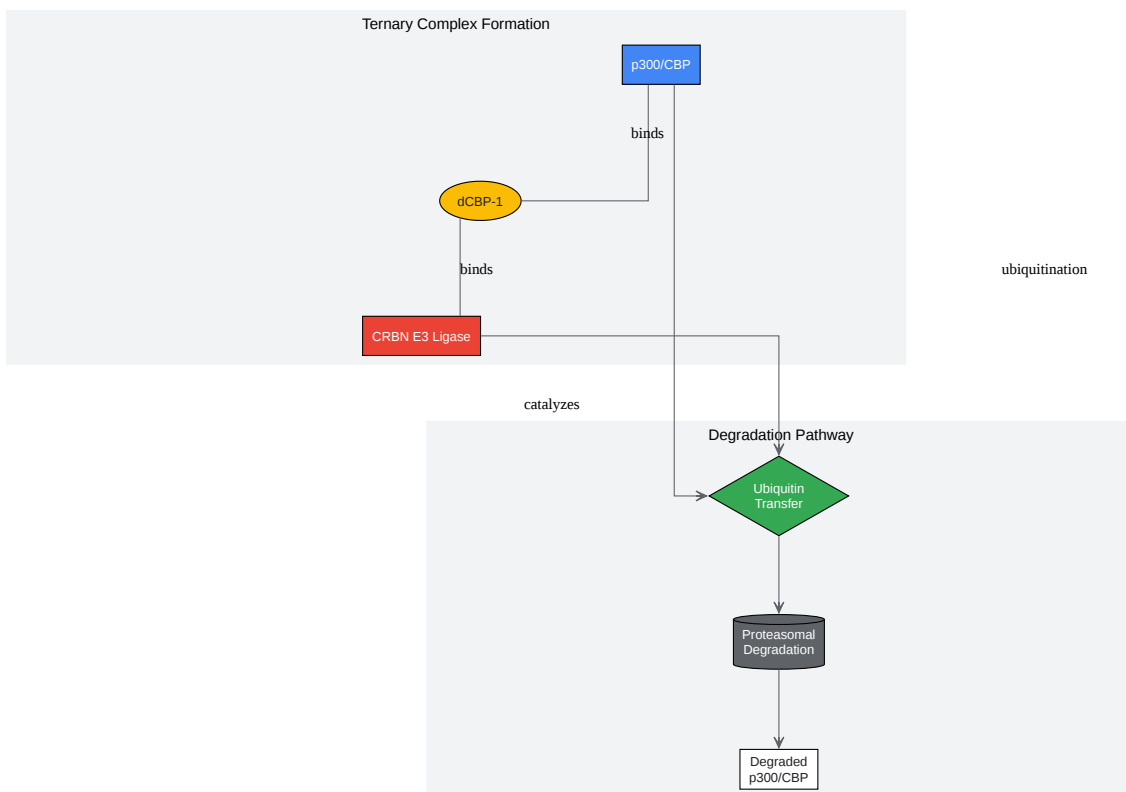
The paralogous transcriptional coactivators CREB-binding protein (CBP) and p300 are crucial for activating enhancer-mediated transcription.[1][2] These proteins act as scaffolds, interacting with over 400 other proteins, and as enzymes through their lysine acetyltransferase (KAT) domains, which are responsible for acetylating histones (like H3K27ac) and other transcription factors.[1][2][3] This acetylation is a hallmark of active enhancers.[4] While small molecule inhibitors targeting specific domains of p300/CBP exist, they cannot completely eliminate the proteins' functions.[3][5]

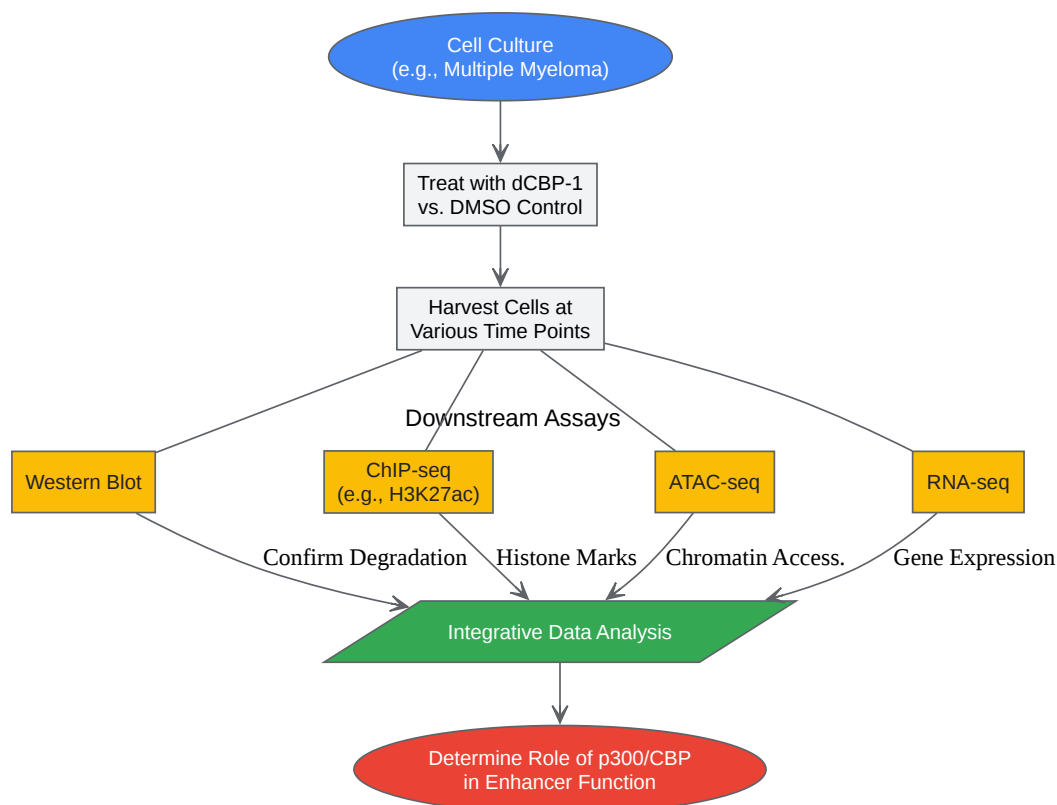
dCBP-1 is a potent and selective heterobifunctional chemical degrader of p300/CBP.[1][3][6] It functions as a Proteolysis Targeting Chimera (PROTAC), a molecule designed to bring a target protein into proximity with an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome.[7][8] Specifically, **dCBP-1** hijacks the E3 ubiquitin ligase Cereblon (CRBN) to induce the rapid and efficient degradation of both p300 and CBP proteins.[3][6][9] This makes **dCBP-1** an invaluable tool for acutely studying the consequences of complete p300/CBP loss on enhancer structure and function.[1][2]

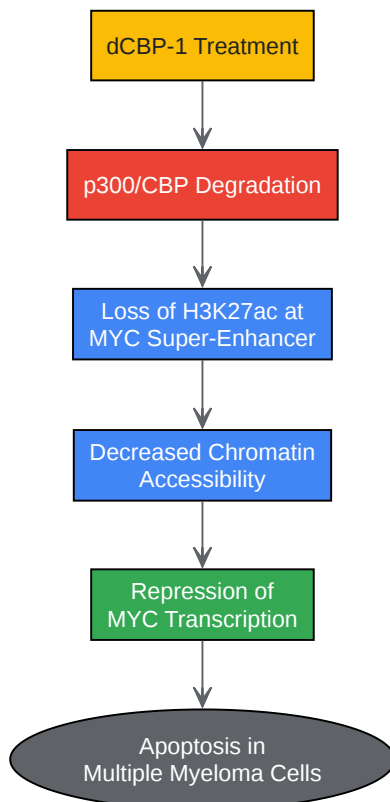
Mechanism of Action

dCBP-1 is a chimeric molecule with two key binding moieties connected by a linker. One end binds to the p300/CBP protein, while the other binds to the CRBN E3 ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase complex to p300/CBP, marking

them for degradation by the 26S proteasome. This process effectively eliminates both the enzymatic and scaffolding functions of p300/CBP.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Targeted degradation of the enhancer lysine acetyltransferases CBP and p300 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Is histone acetylation the most important physiological function for CBP and p300? | Aging [aging-us.com]

- 5. researchgate.net [researchgate.net]
- 6. selleckchem.com [selleckchem.com]
- 7. aacrjournals.org [aacrjournals.org]
- 8. Development of p300-targeting degraders with enhanced selectivity and onset of degradation - RSC Medicinal Chemistry (RSC Publishing) DOI:10.1039/D4MD00969J [pubs.rsc.org]
- 9. onesearch.library.northeastern.edu [onesearch.library.northeastern.edu]
- To cite this document: BenchChem. [Application Notes: The Use of dCBP-1 in Enhancer Biology Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8180490#application-of-dcbp-1-in-studying-enhancer-biology>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com